

Application Notes and Protocols for Reactions of Pyrimidin-4-yl-methanol

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Compound of Interest

Compound Name: *Pyrimidin-4-yl-methanol*

Cat. No.: *B030098*

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This document provides detailed experimental protocols for key reactions involving **Pyrimidin-4-yl-methanol**, a valuable synthetic intermediate in medicinal chemistry and drug discovery. The protocols outlined below cover the oxidation of the hydroxymethyl group to an aldehyde, a crucial transformation for further functionalization.

Introduction

Pyrimidin-4-yl-methanol is a versatile building block used in the synthesis of a variety of heterocyclic compounds.^[1] Its pyrimidine core is a common motif in biologically active molecules, and the hydroxymethyl group at the 4-position offers a convenient handle for synthetic modifications. One of the most fundamental and useful reactions of **Pyrimidin-4-yl-methanol** is its oxidation to pyrimidine-4-carbaldehyde. This aldehyde is a key intermediate for constructing more complex molecules through reactions such as condensations, reductive aminations, and Wittig reactions, making it a valuable precursor in the development of novel therapeutics. The chemoselective oxidation of 4-hydroxymethyl-substituted pyrimidines to their corresponding aldehydes has been shown to proceed in good yields.

Data Presentation

Table 1: Physicochemical Properties of Pyrimidin-4-yl-methanol

Property	Value
CAS Number	33581-98-5
Molecular Formula	C ₅ H ₆ N ₂ O
Molecular Weight	110.11 g/mol
Appearance	Light yellow to yellow solid
Purity (NMR)	≥97.0%

Table 2: Reagents for Dess-Martin Periodinane Oxidation

Reagent	Molecular Formula	Molecular Weight (g/mol)	Quantity (mmol)	Equivalents
Pyrimidin-4-yl-methanol	C ₅ H ₆ N ₂ O	110.11	1.0	1.0
Dess-Martin Periodinane (DMP)	C ₁₃ H ₁₃ IO ₈	424.14	1.2	1.2
Dichloromethane (DCM)	CH ₂ Cl ₂	84.93	-	-
Saturated aq. NaHCO ₃	NaHCO ₃	84.01	-	-
Sodium thiosulfate (Na ₂ S ₂ O ₃)	Na ₂ S ₂ O ₃	158.11	-	-

Experimental Protocols

Key Experiment: Oxidation of Pyrimidin-4-yl-methanol to Pyrimidine-4-carbaldehyde

This protocol describes the oxidation of the primary alcohol group of **Pyrimidin-4-yl-methanol** to an aldehyde using Dess-Martin Periodinane (DMP). This method is known for its mild reaction conditions and high selectivity for the oxidation of primary alcohols to aldehydes without over-oxidation to carboxylic acids.

Materials:

- **Pyrimidin-4-yl-methanol**
- Dess-Martin Periodinane (DMP)
- Dichloromethane (DCM), anhydrous
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$)
- Magnesium sulfate (MgSO_4), anhydrous
- Round-bottom flask
- Magnetic stirrer and stir bar
- Inert atmosphere (Nitrogen or Argon)
- Standard laboratory glassware for workup and purification

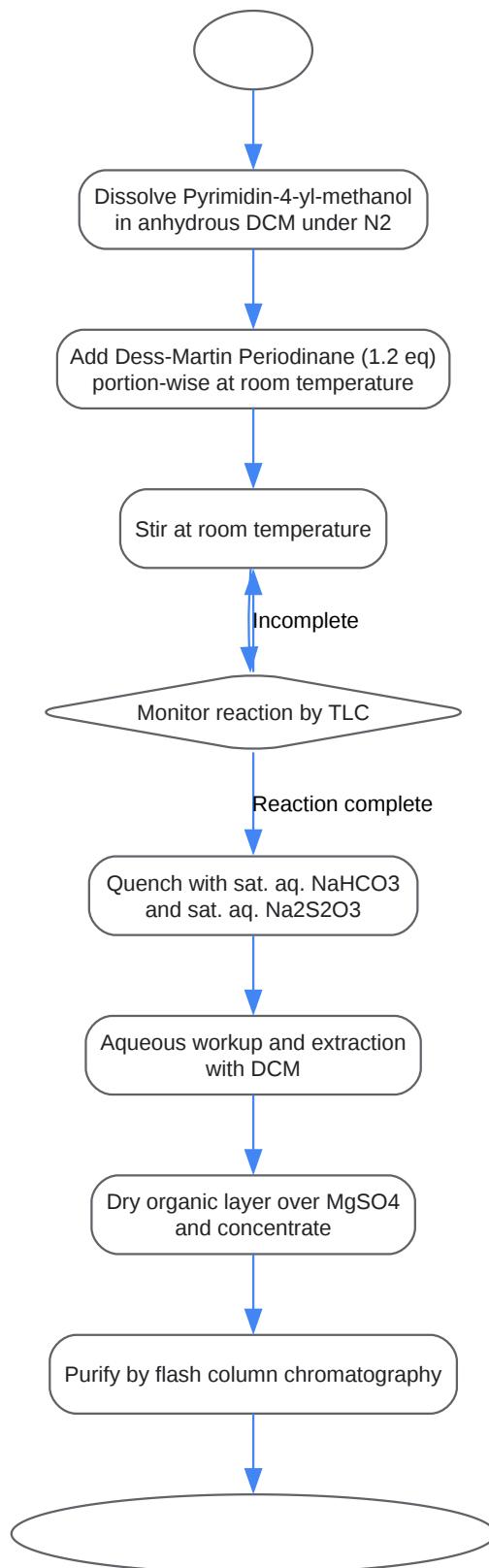
Procedure:

- Reaction Setup: To a clean, dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), add **Pyrimidin-4-yl-methanol** (1.0 eq).
- Dissolution: Dissolve the starting material in anhydrous dichloromethane (DCM).
- Addition of Oxidant: To the stirred solution, add Dess-Martin Periodinane (1.2 eq) portion-wise at room temperature.

- Reaction Monitoring: Stir the reaction mixture at room temperature and monitor the progress by Thin Layer Chromatography (TLC) until the starting material is consumed.
- Quenching: Upon completion, quench the reaction by adding a saturated aqueous solution of sodium bicarbonate and a saturated aqueous solution of sodium thiosulfate.
- Workup: Stir the mixture vigorously until the solid dissolves. Separate the organic layer, and extract the aqueous layer with DCM.
- Drying and Concentration: Combine the organic layers, dry over anhydrous magnesium sulfate (MgSO_4), filter, and concentrate under reduced pressure to obtain the crude product.
- Purification: Purify the crude pyrimidine-4-carbaldehyde by flash column chromatography on silica gel.

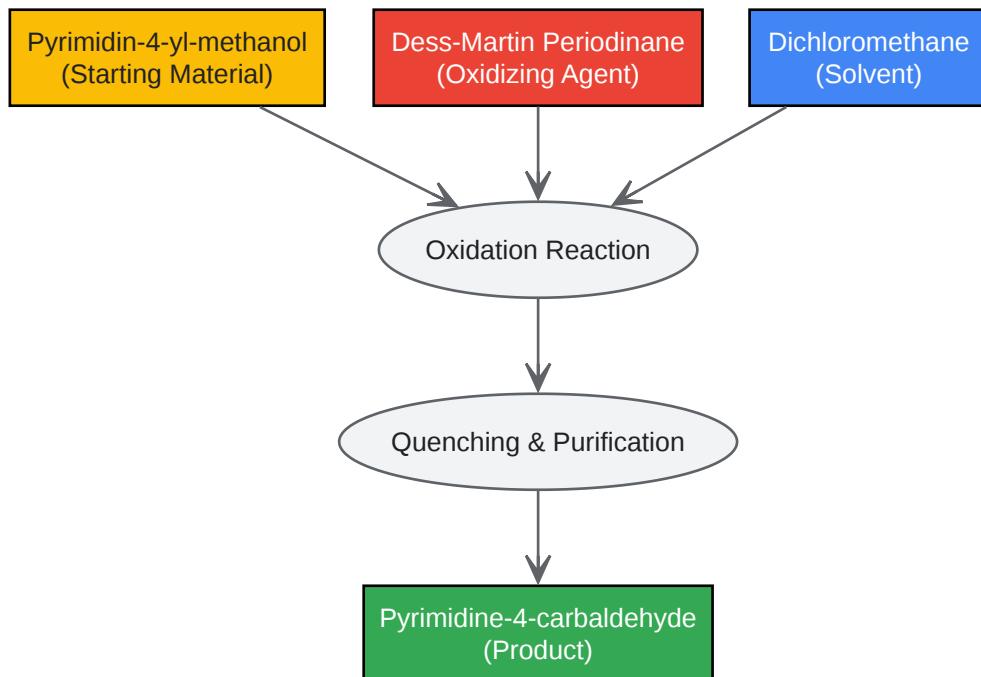
Visualizations

Experimental Workflow for the Oxidation of Pyrimidin-4-yl-methanol

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Caption: Workflow for the Dess-Martin oxidation of **Pyrimidin-4-yl-methanol**.

Logical Relationship of Reagents and Steps



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Caption: Key components and stages of the oxidation reaction.

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References

- 1. researchgate.net [researchgate.net]
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